

Application Notes and Protocols for Preparing GC376 Stock Solutions in DMSO

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Compound of Interest

Compound Name: GC376 sodium

Cat. No.: B15566971

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Introduction

GC376 is a potent, broad-spectrum inhibitor of 3C-like proteases (3CLpro), also known as the main protease (Mpro), which are crucial for the replication of many viruses, including coronaviruses like SARS-CoV-2.[1][2][3] It is a dipeptidyl aldehyde bisulfite adduct that acts as a prodrug, converting to its active aldehyde form, GC373, under physiological conditions.[1][4][5] The active form, GC373, covalently binds to the catalytic cysteine residue in the active site of the 3CLpro, thereby inhibiting its function and preventing viral polyprotein processing, which is essential for viral replication.[1][3][6] This document provides detailed application notes and protocols for the preparation of GC376 stock solutions in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Data Presentation

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₂₁ H ₃₀ N ₃ NaO ₈ S	[1][3]
Molar Mass	507.53 g/mol	[3]
Solubility in DMSO	100 mg/mL (197.03 mM)	[7]
Storage of Powder	-20°C for up to 3 years	[7]
Storage of Stock Solution in DMSO	-80°C for up to 1 year; -20°C for up to 1 month	[7]
Typical in vitro Working Concentrations	0.01 µM - 100 µM	[8][9][10]
Final DMSO concentration in cell culture	< 0.5%	[11]

Note: It is recommended to use fresh DMSO as moisture absorption can reduce the solubility of GC376.[7] Aliquoting the stock solution is advised to avoid repeated freeze-thaw cycles.[7][11]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration GC376 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM GC376 stock solution in DMSO.

Materials:

- **GC376 sodium** salt powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure you are wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Work in a chemical fume hood.
 - **Weighing GC376:** Carefully weigh out the desired amount of GC376 powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 50.75 mg of GC376 (Molar Mass = 507.53 g/mol).
 - **Calculating DMSO Volume:** Calculate the volume of DMSO required to achieve the desired concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} \times \text{Concentration (mol/L)})$
 - For 50.75 mg of GC376 to make a 100 mM (0.1 M) solution:
 - $\text{Volume (L)} = 0.05075 \text{ g} / (507.53 \text{ g/mol} \times 0.1 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$
 - **Dissolving GC376:** Add the calculated volume of anhydrous DMSO to the vial containing the GC376 powder.
 - **Mixing:** Vortex the solution gently until the GC376 is completely dissolved. The solution should be clear and free of particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
 - **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).
- [7]

Protocol 2: Preparation of Working Solutions for in vitro Assays

This protocol describes the dilution of the high-concentration DMSO stock solution to prepare working solutions for cell-based or enzymatic assays.

Materials:

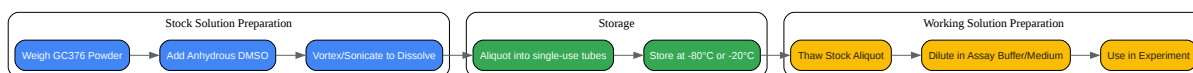
- High-concentration GC376 stock solution in DMSO
- Appropriate sterile culture medium or assay buffer
- Sterile conical tubes or microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Determine Final Concentration:** Decide on the final concentration of GC376 required for your experiment.
- **Calculate Dilution Factor:** Calculate the dilution factor needed to get from your stock solution concentration to the final working concentration.
 - $\text{Dilution Factor} = \text{Stock Concentration} / \text{Final Concentration}$
- **Serial Dilutions (Recommended):** It is often more accurate to perform serial dilutions rather than a single large dilution, especially for very low final concentrations.
- **Prepare Working Solution:**
 - Thaw an aliquot of the GC376 stock solution at room temperature.
 - In a sterile tube, add the appropriate volume of culture medium or assay buffer.
 - Add the calculated volume of the GC376 stock solution to the medium/buffer.
 - Mix thoroughly by gentle pipetting or vortexing.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the working solution is below 0.5% to avoid solvent-induced cytotoxicity.[\[11\]](#) For sensitive cell lines, a final DMSO concentration of <0.1% is preferred.[\[12\]](#)

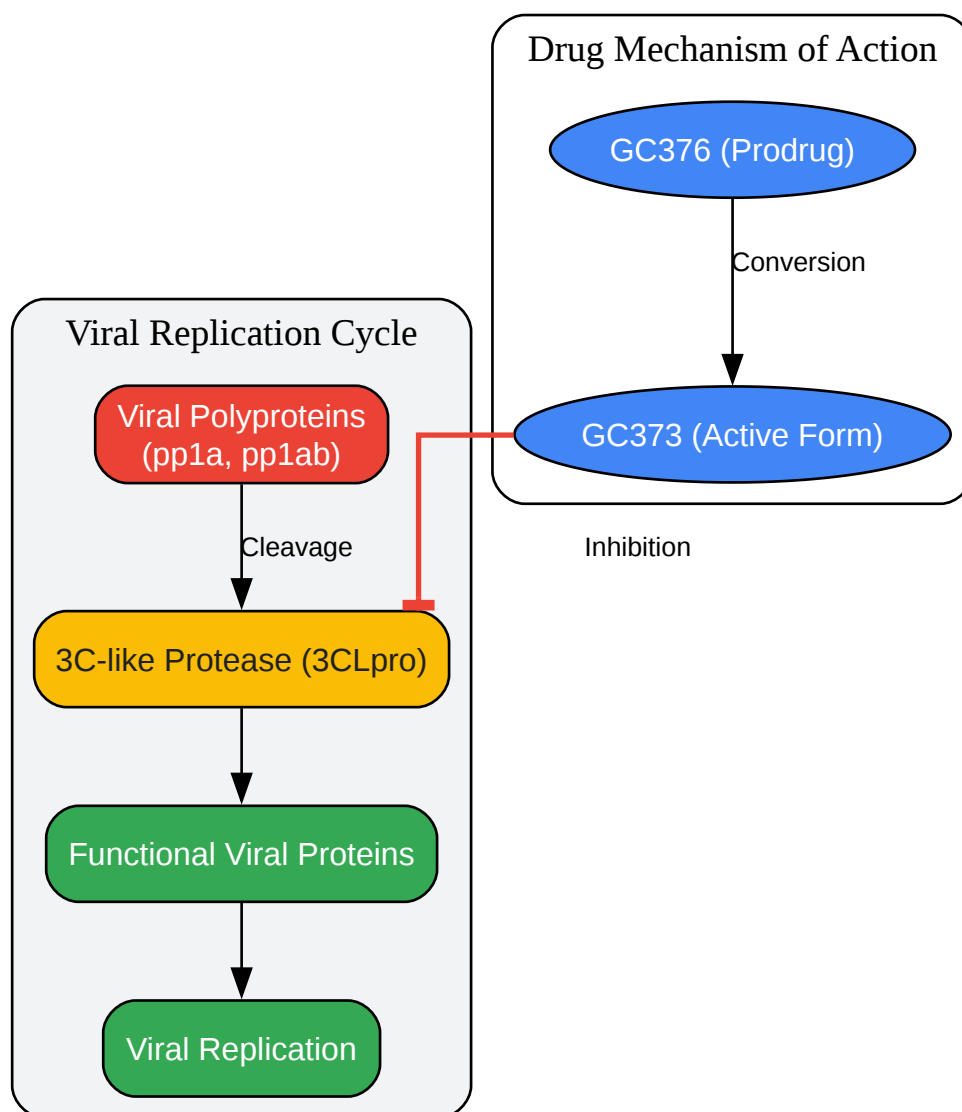
- Example: To prepare a 100 μ M working solution from a 100 mM stock, you would perform a 1:1000 dilution. If you add 1 μ L of the 100 mM stock to 999 μ L of medium, the final DMSO concentration will be 0.1%.
- Control: Prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

Visualizations



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Caption: Experimental workflow for preparing GC376 stock and working solutions.



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Caption: Mechanism of action of GC376 in inhibiting viral replication.

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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing GC376 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15566971#preparing-gc376-stock-solutions-in-dmsol]

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